Technical Support Center: 2470 WIZARD² Automatic Gamma Counter

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Compound of Interest

Compound Name:	*SM-2470*
CAS No.:	*6638-04-6*
Cat. No.:	*B3055704*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving issues with the 2470 WIZARD² Automatic Gamma Counter. The information is presented in a clear question-and-answer format to directly address specific problems encountered during experiments, with a focus on troubleshooting high background counts.

Frequently Asked Questions (FAQs)

Q1: What are the typical background count rates for the 2470 WIZARD²?

A1: The expected background counts for the 2470 WIZARD² can vary based on the local laboratory environment. However, PerkinElmer provides typical performance data. These values serve as a baseline for determining if your instrument's background is significantly elevated.[1]

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Isotope	Typical Background (Counts Per Minute - CPM)
^{125}I	50 CPM
^{57}Co	90 CPM

Q2: What is Instrument Performance Assessment (IPA) and how does it relate to background counts?

A2: Instrument Performance Assessment (IPA) is a quality control feature in the WIZARD² software that monitors key instrument parameters.[1][2] It automatically tracks and evaluates data, providing warnings for out-of-control conditions for nine parameters, including the background CPM in the counting window.[1][2] Regularly reviewing IPA data can help you proactively identify and address rising background counts.

Q3: What design features of the 2470 WIZARD² help to minimize background counts?

A3: The 2470 WIZARD² is engineered with several features to ensure low background and high sensitivity. The detector assembly and conveyor are shielded with lead to protect against external radiation sources.[2] Additionally, the sample racks have inherent contamination guards, and samples are separated from the detectors by disposable, liquid-tight sample holders to prevent contamination.[2]

Troubleshooting Guide: High Background Counts

High background counts can compromise the accuracy of your results. This guide provides a systematic approach to identifying and resolving the root cause of elevated background readings on your 2470 WIZARD².

The following diagram illustrates a logical workflow for troubleshooting high background counts.

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